

3-Aminophenylsulfur Pentafluoride CAS number and identifiers

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Compound of Interest

Compound Name: 3-Aminophenylsulfur Pentafluoride

Cat. No.: B1273055

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In-Depth Technical Guide: 3-Aminophenylsulfur Pentafluoride

This guide provides a comprehensive overview of the core identifiers for **3-Aminophenylsulfur Pentafluoride**, a compound of interest for researchers and professionals in drug development and chemical synthesis. The data is presented for clear reference and easy comparison.

Core Identifiers

The following table summarizes the key chemical identifiers for **3-Aminophenylsulfur Pentafluoride**.

Identifier Type	Data
CAS Number	2993-22-8[1][2]
Molecular Formula	C6H6F5NS[1]
Molecular Weight	219.17 g/mol [1]
Synonyms	3-(Pentafluorothio)aniline, 3-Pentafluorosulfur aniline, 3-(PENTAFLUOROSULFANYL)ANILINE[3]
InChI	InChI=1S/C6H6F5NS/c7-13(8,9,10,11)6-3-1-2-5(12)4-6/h1-4H,12H2[3][4]
InChIKey	NUFLICUHOXHWER-UHFFFAOYSA-N[3][4]
SMILES	<chem>C1(S(F)(F)(F)(F)F)=CC=CC(N)=C1</chem> [3][4]
MDL Number	MFCD00674199[2]

Logical Relationship of Identifiers

The diagram below illustrates the relationship between the common name of the compound and its various structural and registry identifiers. Each identifier provides a unique way to define and reference the same chemical entity.

Caption: Relationship between the chemical name and its primary identifiers.

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References

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- 2. 2993-22-8 | 3-Aminophenylsulfur pentafluoride, 98% | 3APSF [aspirasci.com]
- 3. 3-AMINOPHENYLSULFUR PENTAFLUORIDE | 2993-22-8 [amp.chemicalbook.com]

- 4. 3-AMINOPHENYLSULFUR PENTAFLUORIDE CAS#: 2993-22-8 [m.chemicalbook.com]
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